

Safety and Handling Precautions for 2-Chloro-N-ethylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-N-ethylaniline

CAS No.: 13519-74-9

Cat. No.: B079687

[Get Quote](#)

Technical Guide for Research & Development Professionals

Part 1: Critical Identity Verification (The "Zero-Error" Protocol)

Before uncapping any vessel, you must validate the chemical identity. The nomenclature "**2-Chloro-N-ethylaniline**" is chemically ambiguous in casual usage and can refer to two distinct compounds with vastly different hazard profiles.

You must confirm the CAS Number immediately.

Feature	Target Compound (Ring-Chlorinated)	High-Hazard Analog (Nitrogen Mustard)
Common Name	2-Chloro-N-ethylaniline	N-Ethyl-N-(2-chloroethyl)aniline
CAS Number	13519-74-9 (or 95-51-2 parent analog)	92-49-9
Structure	Chlorine attached to the Phenyl Ring (Ortho).	Chlorine attached to the Ethyl Chain. [1]
Primary Hazard	Methemoglobinemia, Acute Toxicity.	Genotoxicity, Vesicant, Alkylating Agent.
Handling Level	Standard Fume Hood (BSL-1/2 Chemical).	Containment / Glove Box (Carcinogen).



WARNING: This guide primarily addresses CAS 13519-74-9 (Ring-Chlorinated). If you are handling CAS 92-49-9, you are working with a nitrogen mustard analog; stop and implement alkylating agent protocols (e.g., sodium thiosulfate deactivation) immediately.

Part 2: Hazard Identification & Mechanism[\[2\]](#)

Acute Toxicity & Methemoglobinemia

Like its parent compound 2-chloroaniline, **2-Chloro-N-ethylaniline** is lipophilic and rapidly absorbed through intact skin.

- Mechanism: Upon absorption, hepatic enzymes (CYP450) metabolize the aniline moiety. The resulting N-hydroxylamines oxidize hemoglobin (Fe^{2+}) to methemoglobin (Fe^{3+}), destroying the blood's oxygen-carrying capacity.

- Clinical Sign: Cyanosis (blue/grey skin discoloration) is a late sign. Onset can be delayed 2–4 hours.
- Threshold: Skin contact with as little as 0.2 mL can be toxicologically significant depending on body weight.

Environmental Instability[3]

- Photosensitivity: Anilines oxidize rapidly under UV light, turning from colorless/pale yellow to dark brown/purple. This indicates impurity formation (azobenzenes) but does not necessarily neutralize toxicity.
- Incompatibility: Reacts vigorously with strong acids (exothermic salt formation) and oxidizing agents (fire risk).

Part 3: Hierarchy of Controls & Handling Protocol

Engineering Controls (Primary Barrier)

Do not rely solely on PPE. The volatility of N-ethylanilines requires active ventilation.

- Fume Hood: Mandatory. Maintain face velocity >100 fpm.
- Closed Systems: For transfers >100 mL, use cannula transfer or a closed-loop pumping system to prevent vapor release.

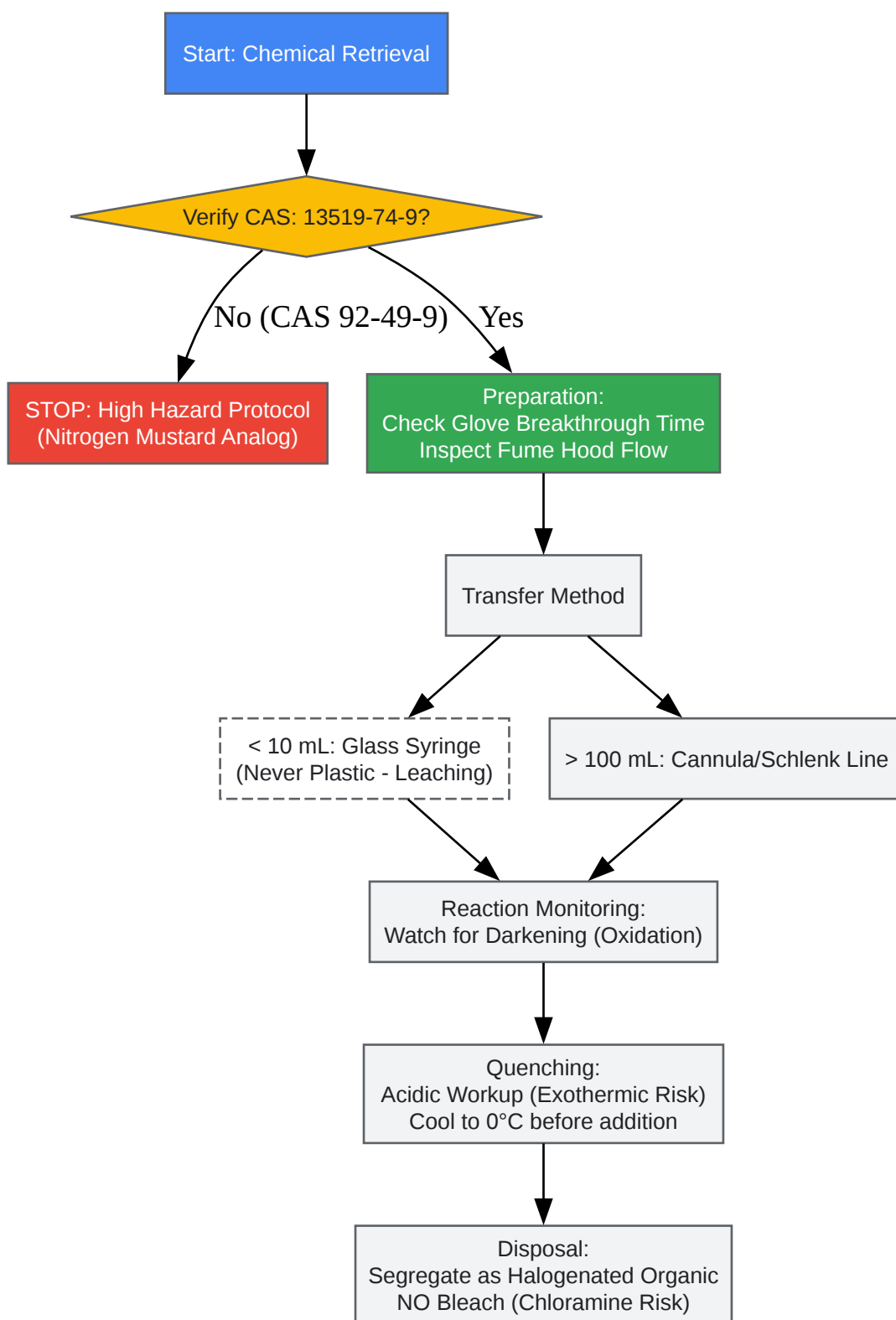
Personal Protective Equipment (PPE) Matrix

Standard latex gloves provide zero protection against anilines (breakthrough <1 minute).

PPE Type	Specification	Rationale
Gloves (Primary)	Laminate Film (Silver Shield) or Viton	Impermeable to aromatic amines.
Gloves (Splash)	Double Nitrile (min 0.11 mm)	Only for incidental splash; change immediately upon contact.
Respiratory	P100 + Organic Vapor Cartridge	Required only if working outside a hood (e.g., spill cleanup).
Body	Tyvek Lab Coat	Prevents absorption through fabric clothing.

Experimental Workflow Visualization

The following diagram illustrates the decision logic for safe handling and synthesis integration.



[Click to download full resolution via product page](#)

Caption: Operational workflow emphasizing the critical CAS verification step and volume-dependent transfer methods.

Part 4: Emergency Response & Decontamination[3] Skin Exposure (The "Speed-is-Life" Protocol)

Anilines absorb faster than they can be washed off.

- Immediate Action: Do not wipe (wiping drives chemical into pores).
- Flush: Drench with water for 15 minutes. Use Polyethylene Glycol (PEG 400) or ethanol only if water is unavailable, followed immediately by water. PEG is superior for solubilizing lipophilic amines.
- Medical: Transport to ER. Suggest Methylene Blue therapy protocol to treating physician if cyanosis appears.

Spill Management

- Small Spill (<50 mL): Absorb with vermiculite or sand. Do not use sawdust (fire risk with oxidizers).
- Decontamination Solution: Wash surface with dilute acetic acid (to solubilize the amine) followed by surfactant water.
- Avoid Bleach: Do not use hypochlorite (bleach) on aniline spills; it can form chloroamines or more toxic oxidation products.

Fire

- Media: Water spray, Carbon Dioxide (CO₂), Dry Chemical.
- Hazard: Thermal decomposition produces Hydrogen Chloride (HCl) and Nitrogen Oxides (NO_x).^[1] Firefighters must use SCBA.

Part 5: Storage and Stability

To maintain reagent integrity and safety:

- Atmosphere: Store under inert gas (Argon/Nitrogen).
- Container: Amber glass (UV protection).
- Temp: Cool, dry area (<25°C). Refrigeration extends shelf life but requires bringing to room temp before opening to prevent condensation (hydrolysis risk).

References

- National Institutes of Health (NIH) - PubChem.N-(2-Chloroethyl)-N-ethylaniline (Compound Summary). (Used for distinguishing the mustard analog CAS 92-49-9).[1] [\[Link\]](#)
- Carl Roth.Safety Data Sheet: 2-Chloroaniline (Parent Compound Analog). (Source for general chloroaniline toxicological mechanisms and handling).[2] [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. grokipedia.com [grokipedia.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and Handling Precautions for 2-Chloro-N-ethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079687/docs#safety-and-handling-precautions-for-2-chloro-n-ethylaniline\]](https://www.benchchem.com/product/b079687/docs#safety-and-handling-precautions-for-2-chloro-n-ethylaniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)